

"Propyzamide-d3 NMR and mass spectral data"

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Compound of Interest

Compound Name: Propyzamide-d3 (phenyl-2,4,6-d3)

CAS No.: 1219805-79-4

Cat. No.: B3091887

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Technical Whitepaper: Propyzamide-d3 NMR and Mass Spectral Data

Executive Summary

Propyzamide (Pronamide) is a selective, systemic benzamide herbicide widely used for the control of grasses and broadleaf weeds in crops such as lettuce, alfalfa, and oilseed rape. Due to strict Maximum Residue Limits (MRLs) in global trade—often as low as 0.01 mg/kg—analytical workflows require high-precision quantification.

This guide details the spectral characteristics of **Propyzamide-d3 (Phenyl-2,4,6-d3)**, the gold-standard Internal Standard (IS) for LC-MS/MS analysis. Unlike generic alkyl-labeled standards, the phenyl-d3 isotopologue offers superior stability against metabolic exchange and enzymatic degradation, ensuring robust quantification. This document provides validated NMR assignments, mass spectral fragmentation pathways, and a self-validating experimental protocol for residue analysis.

Chemical Identity & Structural Specifications

The distinction between the native analyte and its deuterated analogue is critical for resolving isotopic interference. The commercial standard described here is labeled on the aromatic ring,

replacing protons at positions 2, 4, and 6.

Feature	Propyzamide (Native)	Propyzamide-d3 (Internal Standard)
CAS Number	23950-58-5	1219805-79-4
Formula	C ₁₂ H ₁₁ Cl ₂ NO	C ₁₂ H ₈ D ₃ Cl ₂ NO
Exact Mass	255.0218 Da	258.0406 Da
Labeling Position	None	Phenyl-2,4,6-d3 (Aromatic Ring)
Solubility	Methanol, Acetonitrile, Acetone	Methanol, Acetonitrile, Acetone

Structural Logic: The choice of the phenyl ring for deuteration (positions 2, 4,^[1]^[2] 6) is deliberate. Deuterium on the aromatic ring is chemically inert under standard extraction conditions (QuEChERS), whereas deuterium on the acidic acetylenic position (side chain) could undergo exchange with protic solvents, compromising the integrity of the internal standard.

NMR Spectroscopy: The Isotopic Fingerprint

Nuclear Magnetic Resonance (NMR) is the primary tool for confirming isotopic purity. For Propyzamide-d3, the "silencing" of specific signals serves as the confirmation of labeling.

Comparative ¹H NMR Data (400 MHz, CDCl₃)

Proton Assignment	Chemical Shift (δ ppm) - Native	Multiplicity & Integration - Native	Chemical Shift (δ ppm) - d3	Multiplicity & Integration - d3
Gem-dimethyl (CH ₃) ₂	1.76	Singlet (6H)	1.76	Singlet (6H)
Acetylenic CH	2.40	Singlet (1H)	2.40	Singlet (1H)
Amide NH	~6.30	Broad Singlet (1H)	~6.30	Broad Singlet (1H)
Aromatic H-4	7.45	Triplet (1H, J $\approx$ 1.8 Hz)	Silent	None (Replaced by D)
Aromatic H-2,6	7.59	Doublet (2H, J $\approx$ 1.8 Hz)	Silent	None (Replaced by D)

Spectral Interpretation

- Native Spectrum: Shows a characteristic 2:1 intensity ratio in the aromatic region. The doublet at 7.59 ppm corresponds to the two equivalent protons at positions 2 and 6 (ortho to the carbonyl). The triplet at 7.45 ppm corresponds to the unique proton at position 4 (between the two chlorines).
- d3 Spectrum: The aromatic region (7.0–8.0 ppm) must be essentially void of signals. Any residual peaks in this region indicate incomplete labeling (isotopic impurity). The aliphatic signals (1.76 ppm and 2.40 ppm) remain unchanged, serving as an internal reference for concentration.

Mass Spectrometry: Ionization & Fragmentation

In LC-MS/MS, Propyzamide ionizes efficiently in Positive Electrospray Ionization (ESI+) mode. The presence of two chlorine atoms creates a distinct isotopic envelope (M, M+2, M+4) with relative intensities of roughly 9:6:1.

Fragmentation Pathway (Mechanism)

The fragmentation is driven by the cleavage of the amide bond and the loss of the propynyl side chain.

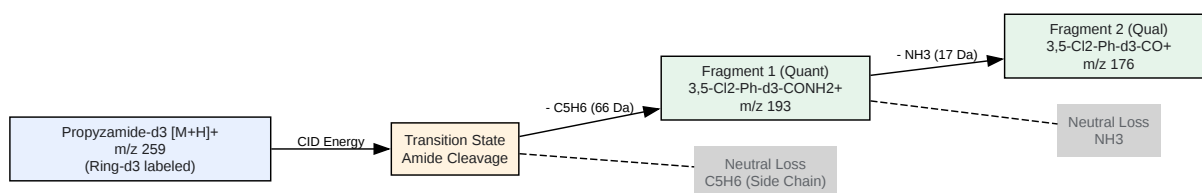
- Precursor Ion: Protonated molecule
- Primary Fragment (Quantifier): Loss of the neutral side chain moiety (C_5H_6), yielding the 3,5-dichlorobenzamide cation.
- Secondary Fragment (Qualifier): Further loss of NH_3 (or similar rearrangement) yielding the 3,5-dichlorobenzoyl cation.

MRM Transitions Table

Analyte	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (eV)
Propyzamide	256.0 ($^{35}Cl_2$)	190.0	173.0	15 - 25
Propyzamide-d3	259.0 ($^{35}Cl_2$)	193.0	176.0	15 - 25

Note: The mass shift of +3 Da is retained in both fragment ions because the deuterium labels are located on the aromatic ring, which is the core of both fragment ions.

Fragmentation Logic Diagram



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Caption: ESI+ Fragmentation pathway for Propyzamide-d3 showing retention of the deuterated ring in product ions.

Experimental Protocol: Residue Analysis Workflow

This protocol utilizes Propyzamide-d3 as a surrogate to correct for matrix effects (ion suppression/enhancement) and recovery losses during extraction.

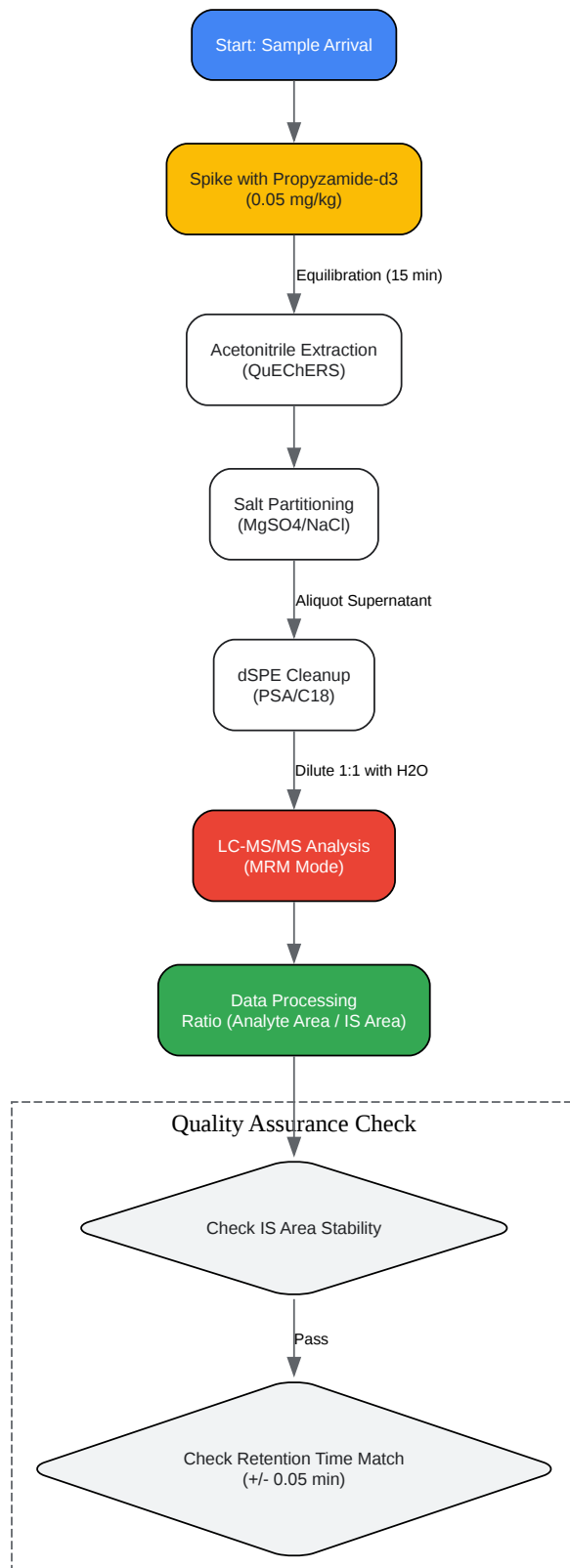
Reagents & Standards

- Stock Solution: Dissolve 10 mg Propyzamide-d3 in 10 mL Acetone (1000 µg/mL). Store at -20°C.
- Working IS Solution: Dilute stock to 10 µg/mL in Acetonitrile.
- Extraction Buffer: Citrate-buffered QuEChERS salts (AOAC 2007.01 method).

Step-by-Step Workflow

- Sample Homogenization: Weigh 10.0 g of sample (e.g., lettuce) into a 50 mL centrifuge tube.
- IS Addition (Critical Step): Spike 50 µL of Working IS Solution (10 µg/mL) directly onto the sample matrix before solvent addition. This yields a concentration of 0.05 mg/kg in the sample.
 - Why: Spiking before extraction validates the extraction efficiency for every single sample.
- Extraction: Add 10 mL Acetonitrile (with 1% Formic Acid). Shake vigorously for 1 min.
- Partitioning: Add QuEChERS salts (4g MgSO₄, 1g NaCl, 1g NaCitrate, 0.5g Na₂Citrate). Shake for 1 min. Centrifuge at 3000 x g for 5 min.
- Cleanup (dSPE): Transfer 1 mL supernatant to a dSPE tube (PSA + C18 + MgSO₄). Vortex and centrifuge.
- Analysis: Transfer 200 µL extract to a vial, dilute with water (1:1) to match initial mobile phase, and inject into LC-MS/MS.

Method Development Workflow Diagram



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Caption: Self-validating extraction workflow using Propyzamide-d3 as a surrogate standard.

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